

Application Notes and Protocols for Terephthalic Acid Recovery from PET Waste

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Compound of Interest

Compound Name: Terephthalic Acid

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This document provides detailed application notes and experimental protocols for the recovery of **terephthalic acid** (TPA), a valuable monomer, from polyethylene terephthalate (PET) waste. The methodologies outlined herein are central to sustainable chemistry research, offering environmentally friendly alternatives to the de novo synthesis of TPA and contributing to a circular economy. The recovered high-purity TPA can be utilized as a precursor in the synthesis of metal-organic frameworks (MOFs), active pharmaceutical ingredients (APIs), and other high-value chemicals.

Introduction

Polyethylene terephthalate (PET) is a widely used polymer in packaging and textiles, leading to significant plastic waste. Chemical recycling of PET into its constituent monomers, **terephthalic acid** (TPA) and ethylene glycol (EG), presents a sustainable route to valorize this waste stream. Various hydrolysis methods, including alkaline, neutral, and hydrothermal approaches, have been developed to efficiently depolymerize PET. This document details these methods, providing quantitative data, step-by-step protocols, and visual workflows to guide researchers in recovering high-purity TPA for their specific applications.

Data Presentation: TPA Recovery from PET Waste

The following tables summarize quantitative data from various studies on TPA recovery from PET waste, highlighting the effects of different reaction conditions on yield and purity.

Table 1: Alkaline Hydrolysis of PET for TPA Recovery

PET Source	Catalyst/ Solvent	Temperature (°C)	Time (h)	TPA Yield (%)	Purity (%)	Reference
Post-consumer bottles	NaOH / Water-Ethanol (20:80)	80	1	99.5	High	[1]
Post-consumer bottles	NaOH (20-30%) / Ethylene Glycol	110	4	-	High	[1]
PET resin	10% NaOH / Water-Ethanol (20:80)	110	0.5	89	-	[2]
Waste PET	NaOH / n-propanol-water (60:40)	70	0.75	71.3	-	[1]
Post-consumer bottles	KOH / Water	150	1-5	71.04 (before purification)	96.76 (after purification)	[3]
Mixed PET waste	NaOH (20-30%) / Ethanol	80	2	94 (conversion)	Comparable to commercial TPA	[4][5]
Mixed PET waste	NaOH (20-30%) / Ethylene Glycol	110	6	75-80 (conversion)	Comparable to commercial TPA	[4][5]

Table 2: Neutral and Hydrothermal Hydrolysis of PET for TPA Recovery

PET Source	Method	Temperature (°C)	Time (min)	TPA Yield (%)	Purity (%)	Reference
Post-consumer sparkling water bottles	Hydrothermal	250	90	81.05	-	[1]
Post-consumer PET	Fast Hydrolysis (non-catalytic)	510-540	1.25	>90	-	[6]
Waste PET bottles	Uncatalyzed Neutral Hydrolysis	-	360-1440	86-98	High	[7]
Waste polyester textiles	Neutral Hydrolysis	-	-	95.1	99.9	[8]
PET pellets	Hydrolysis with Polypropylene	250	30	75	-	[9]
PET pellets	Hydrolysis with Cellulose	250	30	55	-	[9]
PET chips from water bottle	Hydrolysis with Polypropylene	250	15	66	-	[9]
PET chips from water bottle	Hydrolysis with Cellulose	250	15	69.4	-	[9]

Experimental Protocols

Protocol 1: Alkaline Hydrolysis of PET Waste using NaOH and Ethanol/Water

This protocol describes a highly efficient method for recovering TPA from PET waste at a relatively low temperature.^[1]

Materials:

- Post-consumer PET flakes (washed and dried)
- Sodium hydroxide (NaOH)
- Ethanol
- Deionized water
- Hydrochloric acid (HCl, for acidification)

Equipment:

- Round-bottom flask
- Reflux condenser
- Heating mantle with magnetic stirrer
- Filtration apparatus (e.g., Buchner funnel)
- pH meter or pH paper
- Drying oven

Procedure:

- **Reaction Setup:** In a round-bottom flask, prepare a solution with a water-to-ethanol ratio of 20:80.

- PET to NaOH Ratio: Add PET flakes and NaOH to the flask, maintaining a PET to NaOH ratio of 1:4 by weight.
- Hydrolysis: Heat the mixture to 80°C with continuous stirring under reflux for 1 hour. The PET will depolymerize into disodium terephthalate (DST).
- Filtration of Impurities: After the reaction, if solid impurities (like other plastics) are present, they can be removed by filtration while the solution is hot.[\[1\]](#)
- Precipitation of TPA: Cool the reaction mixture to room temperature. Acidify the solution with hydrochloric acid to a pH of 3 to precipitate the **terephthalic acid**.[\[10\]](#)
- Isolation of TPA: Collect the white precipitate of TPA by vacuum filtration.
- Washing and Purification: Wash the collected TPA with distilled water (3 x 20 mL) and then with ethanol (2 x 20 mL) to remove any residual salts and ethylene glycol.[\[10\]](#)
- Drying: Dry the purified TPA in an oven at 60°C for 24 hours.[\[10\]](#)

Protocol 2: Hydrothermal Hydrolysis of PET Waste

This protocol outlines the recovery of TPA from PET waste using water at elevated temperature and pressure, avoiding the use of harsh chemicals.[\[1\]](#)

Materials:

- Post-consumer PET flakes (washed and dried)
- Deionized water

Equipment:

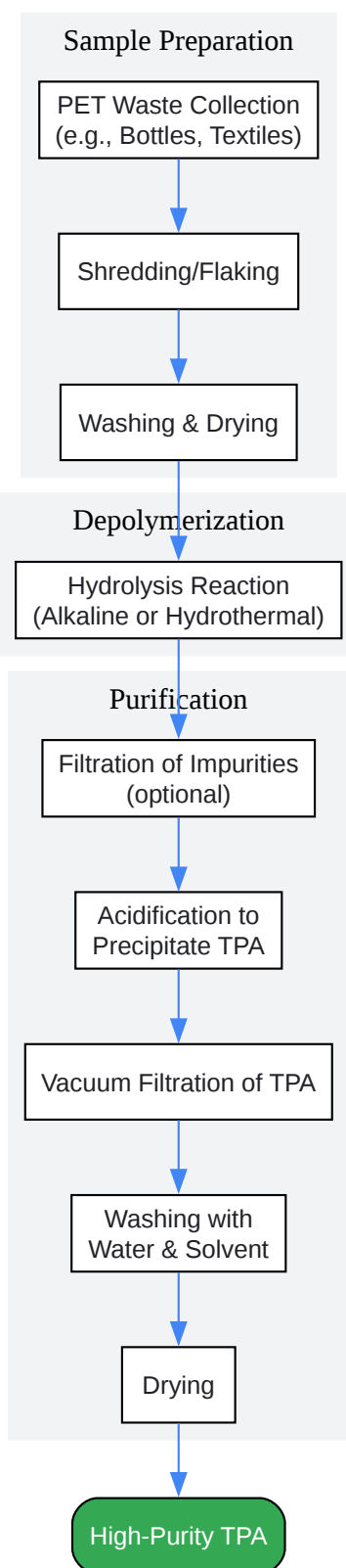
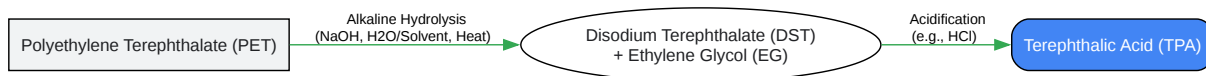
- High-pressure autoclave reactor with temperature and pressure controls
- Filtration apparatus
- Drying oven

Procedure:

- **Reactor Loading:** Place the PET flakes and deionized water into the autoclave reactor.
- **Hydrolysis:** Seal the reactor and heat it to a temperature range of 220–270°C. The autogenous pressure will be in the range of 25–90 bar. Maintain these conditions for a residence time of 30–90 minutes. The optimal conditions for maximum TPA yield were found to be 250°C for 90 minutes.^[1]
- **Cooling and Depressurization:** After the reaction, safely cool the reactor to room temperature and slowly release the pressure.
- **Isolation of TPA:** The solid product in the reactor is primarily TPA. Collect the solid material by filtration.
- **Washing:** Wash the collected TPA with deionized water to remove any soluble impurities.
- **Drying:** Dry the purified TPA in a drying oven.

Visualizations

Chemical Pathway of PET Hydrolysis



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